

N-Undecanoylglycine vs other fatty acid glycine conjugates

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Compound Focus: N-Undecanoylglycine

CAS No.: 83871-09-4

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Experimental Insights and Data

Research provides quantitative and methodological insights into the synthesis and study of these conjugates.

Quantitative Synthesis Data A 2024 clinical study used a primed-constant infusion of [1,2-¹³C₂] glycine to measure the absolute synthesis rates of various acylglycines. Key findings in individuals with class III obesity before and after bariatric surgery show how glycine availability impacts conjugation [1].

Acylglycine	Healthy Weight (Mean)	Pre-Surgery (Obesity)	Post-Surgery (6 Months)
Acetylglycine	Higher synthesis rate	Significantly slower	Significantly higher
Hexanoylglycine	Higher synthesis rate	Significantly slower	Significantly higher
Isobutyrylglycine	Higher synthesis rate	Significantly slower	Significantly higher
Benzoylglycine (from benzoic acid)	Higher synthesis rate	Significantly slower	Significantly higher

Key Experimental Protocol: Glycine Conjugation Pathway [1]

- **Tracer:** [1,2-¹³C₂]glycine (99 atom% ¹³C), administered via primed-constant intravenous infusion.
- **Prime:** 8 μmol·kgFFM⁻¹
- **Constant Infusion:** 8 μmol·kgFFM⁻¹·h⁻¹ for 7 hours.
- **Subject Preparation:** 8-hour overnight fast; intake of benzoic acid (as a xenobiotic probe) before fasting.
- **Sample Collection:** Blood and urine samples collected at specific time points before and during the infusion.
- **Analysis:** Plasma glycine concentration and acylglycine synthesis rates are quantified, likely using mass spectrometry techniques.

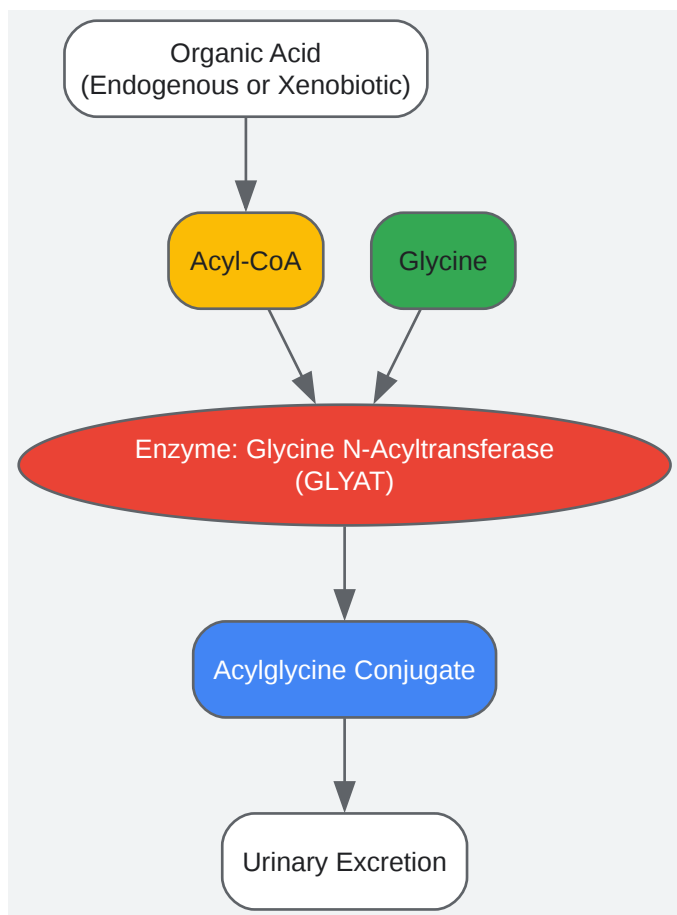
Key Experimental Evidence: N-Undecanoylglycine in Immunity [2]

- **Models:** Utilized genetic and bacterial infection models in mice.
- **Methods:** Involved depletion of Tuft-2 cells and analysis of the response to bacterial infection.
- **Mechanism:** Identified that the vomeronasal receptor **Vmn2r26** directly senses **N-Undecanoylglycine**. This sensing activates a **GPCR-PLCy2-Ca²⁺** signaling axis, leading to the production of prostaglandin D2 (PGD2), which in turn enhances mucus secretion from goblet cells and promotes Tuft-2 cell expansion.

Visualizing the Pathways

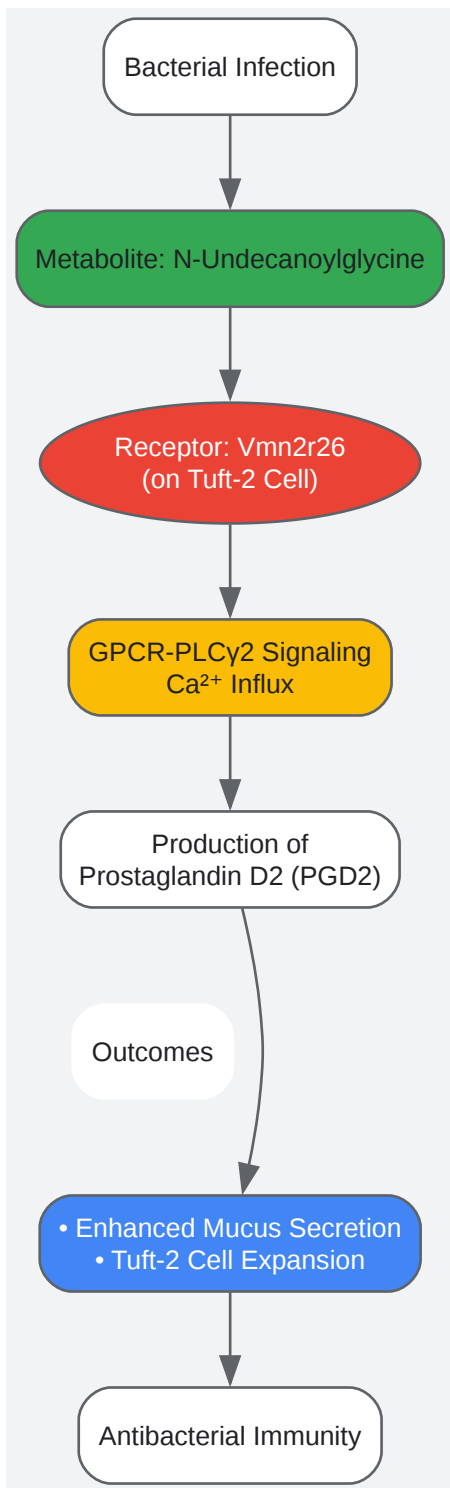
The distinct biological pathways for these conjugates are summarized in the following diagrams.

Glycine Conjugation Detoxification Pathway



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N-Undecanoylglycine Immunological Signaling Pathway



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Key Comparison Takeaways for Drug Development

- **N-Undecanoylglycine:** A promising candidate for developing **immunomodulatory therapies**, particularly for gastrointestinal infections or inflammatory conditions. Its mechanism revolves around sensing and signaling.
- **Traditional Acylglycines (e.g., Hexanoylglycine):** Primarily serve as **biomarkers** for metabolic health. Therapeutic strategies might focus on restoring their synthesis, for example, through **glycine supplementation** or surgical intervention, to correct metabolic detoxification deficits [1].

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References

1. Frontiers | The impact of obesity-associated glycine deficiency on the... [frontiersin.org]

2. Intestinal Tuft-2 cells exert antimicrobial immunity via sensing bacterial...

[pubmed.ncbi.nlm.nih.gov]

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